

commercial availability and suppliers of 6-Bromo-5-chloronicotinic acid

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Compound of Interest

Compound Name: 6-Bromo-5-chloronicotinic acid

Cat. No.: B2787572

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An In-Depth Technical Guide to **6-Bromo-5-chloronicotinic Acid**: Commercial Availability, Sourcing, and Qualification for R&D Applications

Executive Summary

This technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of **6-Bromo-5-chloronicotinic acid**, a key halogenated pyridine derivative. A critical clarification is addressed upfront: extensive database searches indicate that the commonly available and referenced isomer is 5-Bromo-6-chloronicotinic acid (CAS No. 29241-62-1). This guide will focus on this commercially available compound, assuming a likely transposition in the initial query. The document details its chemical identity, physicochemical properties, and a survey of commercial suppliers. Furthermore, it presents a robust, field-proven workflow for the procurement, verification, and handling of this reagent to ensure experimental reproducibility and safety in a research and development setting.

Introduction to 5-Bromo-6-chloronicotinic Acid

Halogenated nicotinic acid derivatives are a class of compounds with significant potential in medicinal chemistry and materials science.^[1] 5-Bromo-6-chloronicotinic acid, a di-halogenated pyridine carboxylic acid, serves as a versatile building block in organic synthesis. Its distinct substitution pattern—a bromine atom at the 5-position and a chlorine atom at the 6-position—offers multiple reactive sites for derivatization, making it a valuable intermediate for constructing more complex molecular architectures, particularly in the synthesis of biologically active compounds and pharmaceutical precursors.^[2]

1.1. Chemical Identity

- IUPAC Name: 5-bromo-6-chloropyridine-3-carboxylic acid[3][4]
- Synonyms: 5-Bromo-6-chloropyridine-3-carboxylic acid, 3-Bromo-2-chloropyridine-5-carboxylic acid[5][6]
- CAS Number: 29241-62-1[3][4][7]
- Molecular Formula: C₆H₃BrClNO₂[3][8]
- Molecular Weight: 236.45 g/mol [3][4][8]
- Chemical Structure:

1.2. Physicochemical Properties

This compound is typically supplied as a white to light yellow or pale brown crystalline powder. [6][9][10] Key properties gathered from supplier and safety documentation are summarized below.

Property	Value	Source(s)
Melting Point	166 - 173 °C	[5][6][11]
Appearance	White to cream or pale brown powder	[9]
pKa	2.85 ± 0.10 (Predicted)	[6]
Boiling Point	370.0 ± 42.0 °C (Predicted)	[6]
Density	1.917 ± 0.06 g/cm ³ (Predicted)	[6]

Commercial Availability and Supplier Landscape

5-Bromo-6-chloronicotinic acid is readily available from a variety of chemical suppliers, typically in research-grade purities (≥96-98%). It is offered in quantities ranging from grams to kilograms, catering to both academic research and process development needs. The following

table provides a representative list of suppliers. Note: Availability and catalog numbers are subject to change and should be verified directly with the supplier.

Supplier	Typical Purity	Example Catalog No.	Notes
Thermo Scientific Chemicals (Alfa Aesar)	97%	H32384	Product line also available through Fisher Scientific. [8] [9] [12]
J&K Scientific	97%	190554	Provides basic safety and property information. [3]
TCI America	>98.0%	B3839	Available through distributors like Fisher Scientific. [13]
BLD Pharm	N/A	BD20019	Lists the product as an organic building block. [14]
MedchemExpress	N/A	HY-W017109	Marketed as a biochemical reagent for research use. [15]
Chem-Impex International	>97%	19554	-
Combi-Blocks	>97%	QA-4149	-

Procurement and Qualification Workflow for R&D

Sourcing a chemical intermediate is more than just placing an order. For ensuring the integrity and reproducibility of research, a systematic qualification process is paramount. The following workflow is a field-proven methodology for sourcing and accepting a new batch of 5-Bromo-6-chloronicotinic acid into a laboratory environment.

Step 1: Supplier Vetting & Documentation Request

- Action: Identify 2-3 potential suppliers from the list above or through internal databases.
- Causality: Comparing suppliers mitigates risks associated with stock shortages and allows for cost and purity comparison.
- Action: Before purchase, request a lot-specific Certificate of Analysis (CoA) and the Safety Data Sheet (SDS).
- Causality: The CoA provides precise purity data (e.g., via titration or chromatography) for the specific batch you will receive, which is more reliable than a general specification sheet. The SDS is mandatory for a proper risk assessment.^{[3][8]}

Step 2: Purchase and Receipt

- Action: Place an order, ensuring the purchase order references the specific lot number if possible.
- Action: Upon receipt, visually inspect the container for damage and verify that the label information (Name, CAS No., Lot No.) matches the order and the CoA.
- Causality: Mislabeled reagents are a critical safety and experimental risk. This simple check prevents costly errors.

Step 3: Incoming Quality Control (QC) Verification

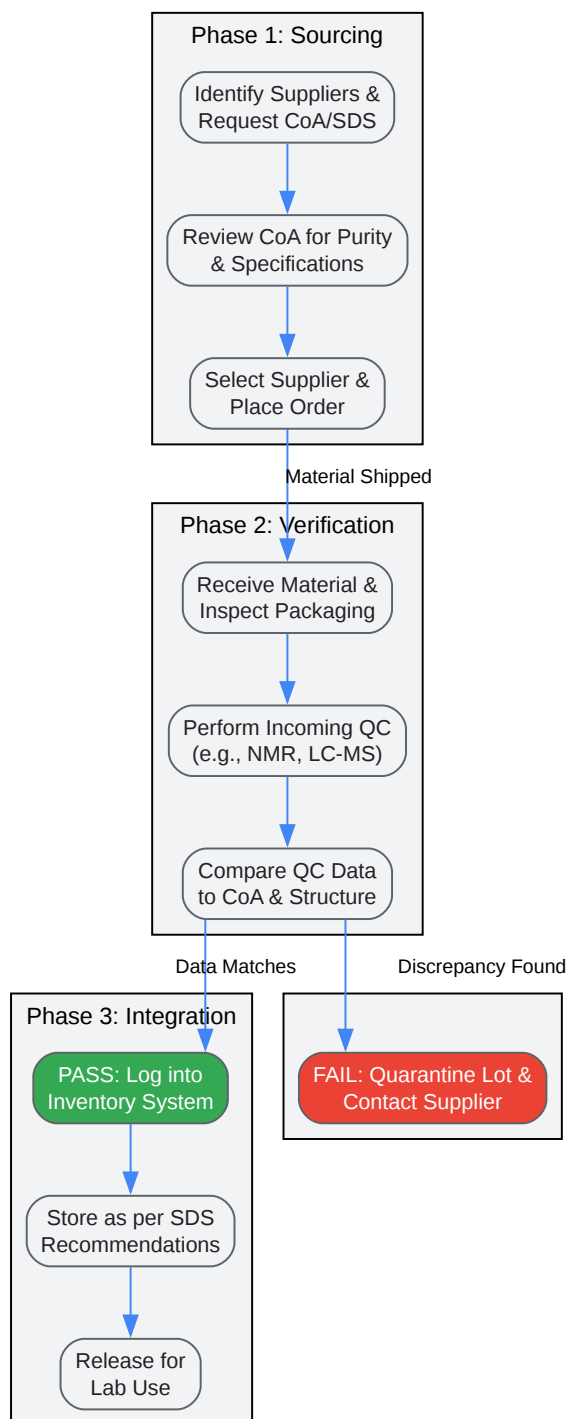
- Action: Perform an independent analytical verification. For a compound like this, ^1H NMR is an excellent primary tool to confirm identity. LC-MS can confirm both mass and provide a purity profile.
- Causality: This step provides self-validating trustworthiness in your starting material. It verifies the supplier's CoA and catches any potential degradation that may have occurred during shipping or storage. A mismatch between the observed data and the expected structure is a red flag.

Step 4: Laboratory Integration and Management

- Action: If the material passes QC, formally log it into the lab's chemical inventory system with the lot number, date of receipt, and assigned storage location.
- Action: Store the compound according to the SDS recommendations. Typically, this involves keeping it in a tightly sealed container in a dry, well-ventilated, and dark place at room temperature.[\[6\]](#)[\[11\]](#)
- Causality: Proper inventory management prevents accidental re-ordering and ensures traceability for every experiment. Correct storage is crucial for maintaining the compound's stability over time.

Below is a visual representation of this workflow.

Figure 1: Procurement & QC Workflow

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Caption: A logical workflow for sourcing, verifying, and integrating a new chemical reagent.

Safety, Handling, and Storage

As a hazardous chemical, proper handling of 5-Bromo-6-chloronicotinic acid is essential. The information below is a synthesis from publicly available Safety Data Sheets.

- **Hazard Classification:** This chemical is considered hazardous. It is classified as causing skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[\[5\]](#)[\[8\]](#)[\[16\]](#)
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat.[\[8\]](#)[\[11\]](#) Work should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[\[11\]](#)
- **First Aid Measures:**
 - **Skin Contact:** Wash off immediately with plenty of soap and water. If irritation persists, seek medical attention.[\[8\]](#)[\[11\]](#)
 - **Eye Contact:** Rinse immediately and cautiously with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[\[8\]](#)[\[11\]](#)
 - **Inhalation:** Remove the person to fresh air. If breathing is difficult, get medical attention.[\[8\]](#)[\[11\]](#)
 - **Ingestion:** Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Seek medical attention.[\[11\]](#)
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)[\[11\]](#) Keep away from incompatible materials such as strong oxidizing agents.

Conclusion

5-Bromo-6-chloronicotinic acid (CAS No. 29241-62-1) is a readily accessible and valuable building block for synthetic and medicinal chemistry. A range of reputable suppliers offers this compound in various quantities and research-grade purities. For any scientist, the integrity of

their results begins with the quality of their starting materials. Implementing a structured procurement and qualification workflow, including documentation review and independent analytical verification, is a non-negotiable best practice. Adherence to the safety guidelines outlined in the SDS is equally critical to ensure a safe laboratory environment. This guide provides the foundational knowledge for researchers to confidently source, qualify, and safely utilize this versatile chemical intermediate in their development programs.

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